

Safety data sheet for Mono-(7-carboxy-4-methylheptyl) Phthalate-d4

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Compound of Interest

Compound Name: Mono-(7-carboxy-4-methylheptyl)
Phthalate-d4

Cat. No.: B13842286

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An In-Depth Technical Guide to the Safe Handling of Mono-(7-carboxy-4-methylheptyl) Phthalate-d4

This document provides a comprehensive safety and handling guide for **Mono-(7-carboxy-4-methylheptyl) Phthalate-d4** (MCMHP-d4). As a deuterated stable isotope-labeled analytical standard, this compound is primarily utilized as an internal standard or tracer for the quantitative analysis of its non-labeled parent compound, a key metabolite of high-molecular-weight phthalates.^[1] This guide is intended for researchers, analytical scientists, and drug development professionals. It moves beyond a standard Safety Data Sheet (SDS) to provide deeper context, procedural causality, and best practices grounded in established chemical safety principles.

Section 1: Chemical Identification and Research Context

MCMHP-d4 is a specialized chemical designed for high-precision analytical applications, particularly in liquid chromatography-mass spectrometry (LC-MS) for biomonitoring and toxicology studies.^{[1][2]} Its deuterated nature allows it to be distinguished from the native analyte by mass, while behaving almost identically during sample extraction and chromatographic separation.^[3] This co-elution and differential detection are fundamental to its function in correcting for analytical variability and matrix effects, ensuring accurate quantification.^{[2][4]}


Identifier	Information
Chemical Name	Mono-(7-carboxy-4-methylheptyl) Phthalate-d4
Synonyms	1,2-Benzenedicarboxylic Acid 1-(7-Carboxy-4-methylheptyl) Ester-d4; MCMHP-d4
CAS Number	1332966-02-5[5]
Unlabeled CAS	936022-02-5[5][6]
Molecular Formula	C ₁₇ H ₁₈ D ₄ O ₆ [5][6]
Molecular Weight	Approximately 326.38 g/mol [6]
Typical Use	For Research Use Only. Not for diagnostic or therapeutic use.[6]

Section 2: Hazard Identification and Classification

A specific, official Globally Harmonized System (GHS) classification for **Mono-(7-carboxy-4-methylheptyl) Phthalate-d4** is not readily available, as is common for many specialized research chemicals. Therefore, a precautionary approach is mandated. The hazard assessment must be based on the toxicological profile of the parent chemical class: phthalate monoesters.

Phthalates, and specifically their monoester metabolites, are widely identified as endocrine-disrupting chemicals (EDCs) with potential adverse effects on the reproductive and developmental systems.[7][8] The primary toxicological concern associated with many phthalates is reproductive toxicity.[8]

Inferred GHS Classification:

- Pictogram:
 -  alt text
- Signal Word: Danger
- Inferred Hazard Statements:

- H360: May damage fertility or the unborn child. This is based on the classification for structurally related and well-studied phthalates like Di(2-ethylhexyl) phthalate (DEHP).[9]
- Precautionary Statements:
 - P201: Obtain special instructions before use.
 - P202: Do not handle until all safety precautions have been read and understood.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P308+P313: IF exposed or concerned: Get medical advice/attention.
 - P405: Store locked up.
 - P501: Dispose of contents/container to an approved waste disposal plant.

Expert Rationale: Although this compound is deuterated and used in minuscule quantities, the neat material must be handled with the assumption that it carries the full toxicological potential of its parent class. The monoester form is generally considered the species responsible for toxic effects.[10]

Section 3: Composition and Purity

This product is typically supplied as a neat chemical standard with a purity exceeding 95%.[5] It is synthesized to contain four deuterium atoms on the phenyl ring, providing a sufficient mass shift for clear differentiation from the native compound in mass spectrometry.[5]

Section 4: First-Aid Measures

In the absence of specific toxicological data, standard first-aid protocols for potentially hazardous chemicals should be followed.

- General Advice: First responders should protect themselves. If you feel unwell, seek medical advice and show this safety guide to the doctor in attendance.[11]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately call an ophthalmologist.[\[11\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: As a complex organic molecule, hazardous combustion products, including carbon monoxide and carbon dioxide, are expected.
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary.[\[12\]](#)

Section 6: Accidental Release Measures

Given the small quantities typically handled, a major spill is unlikely. The following protocol addresses a minor laboratory spill.

- Personal Precautions: Evacuate personnel to a safe area. Avoid substance contact and do not breathe dust. Ensure adequate ventilation.[\[11\]](#)[\[12\]](#)
- Environmental Precautions: Prevent product from entering drains.[\[11\]](#)[\[12\]](#)
- Methods for Cleaning Up:
 - Wear all appropriate PPE as described in Section 8.
 - Gently sweep or scoop up the solid material, avoiding the generation of dust.
 - Place the material into a suitable, labeled container for hazardous waste disposal.

- Clean the spill area thoroughly with a suitable solvent (e.g., methanol or acetone) followed by soap and water.
- Collect all cleaning materials for disposal as hazardous waste.

Section 7: Handling and Storage

Proper handling and storage are critical to maintaining the chemical's integrity and ensuring user safety.

Safe Handling Protocol: All handling of the neat material should occur within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.

- Preparation: Assemble all necessary equipment (spatulas, weigh paper, vials, solvent) inside the ventilated enclosure.
- Personal Protective Equipment: Don appropriate PPE, including a lab coat, nitrile gloves, and safety glasses with side shields.
- Weighing: Carefully transfer the desired amount of the solid from its container to weigh paper or directly into a tared vial using a clean spatula. Avoid any actions that could create airborne dust.
- Solution Preparation: Add the appropriate solvent to the vial containing the weighed standard. Cap the vial securely and mix by vortexing or sonication until fully dissolved.
- Cleanup: Clean all tools and the work surface after handling. Dispose of any contaminated items (e.g., weigh paper, disposable gloves) as hazardous waste.

Storage Conditions:

- Temperature: Store in a cool, dry place. While shipped at room temperature, refer to the Certificate of Analysis for long-term storage recommendations, which may include refrigeration.^[1]
- Container: Keep the container tightly closed in a dry and well-ventilated place.^[13]

- Rationale: Proper storage prevents chemical degradation. For deuterated standards, it is also crucial to prevent potential hydrogen-deuterium exchange, which can be catalyzed by moisture or acidic/basic conditions and would compromise the standard's isotopic purity.[\[14\]](#)
[\[15\]](#)

Section 8: Exposure Controls and Personal Protection

Engineering Controls:

- Work must be performed in a chemical fume hood or other suitable ventilated enclosure.
- A safety shower and eyewash station must be readily available.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles or glasses with side shields.
- Skin Protection: Wear a lab coat. Handle with gloves. Nitrile gloves are a suitable choice for incidental contact. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
- Respiratory Protection: Not required when handled in a properly functioning fume hood. If handling outside of an enclosure where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) may be necessary.

Occupational Exposure Limits (OELs): No OELs have been established for MCMHP-d4. As a conservative measure, the limits for the well-studied parent phthalate, DEHP, can be used as a reference point for risk assessment.

Component	Authority	Limit Type	Value
Di(2-ethylhexyl) phthalate	NIOSH REL	TWA	5 mg/m ³
(CAS: 117-81-7)	NIOSH REL	STEL	10 mg/m ³
OSHA Z-1	TWA	5 mg/m ³	

Data from a representative phthalate SDS.

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Data not available (typically a white to off-white solid or oil)
Odor	Data not available
pH	Data not available
Melting/Freezing Point	Data not available
Boiling Point	Data not available
Flash Point	Data not available
Solubility	Soluble in organic solvents such as methanol, acetonitrile, and ethyl acetate. Low water solubility is expected. [10]

Section 10: Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal laboratory use.
- Conditions to Avoid: Incompatible products, excess heat.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[\[11\]](#)
- Hazardous Decomposition Products: Carbon oxides formed under combustion.

Section 11: Toxicological Information

No toxicological studies have been performed on this specific deuterated compound. The following information is based on the parent class of phthalate monoesters.

- Acute Toxicity: Phthalates generally have low acute toxicity.[\[7\]](#)[\[10\]](#)
- Primary Mechanism of Toxicity: Phthalates are known endocrine disruptors that can interfere with normal hormone function.[\[7\]](#) The monoester metabolites are considered the primary active toxicants responsible for these effects.[\[10\]](#)
- Reproductive and Developmental Toxicity: This is the most significant concern. Exposure to certain phthalates is linked to "phthalate syndrome," characterized by malformations of the reproductive system in animal studies.[\[8\]](#) Effects on testicular function (affecting Leydig and Sertoli cells) and ovarian function have been demonstrated.[\[8\]](#)
- Carcinogenicity: Some parent phthalates, like DEHP, are classified by IARC as Group 2B, possibly carcinogenic to humans.[\[16\]](#)

Section 12: Ecological Information

No ecotoxicity data is available for this compound. It should not be released into the environment. Prevent from entering drains, surface water, or ground water.[\[12\]](#)

Section 13: Disposal Considerations

Dispose of this chemical as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Section 14: Transport Information

This substance is not typically regulated as a hazardous material for transport, given the small quantities. Consult transport regulations (DOT, IATA) for specific requirements.

Section 15: Regulatory Information

This product is for research and development use only. It is the user's responsibility to ensure compliance with all relevant local, state, and federal regulations.

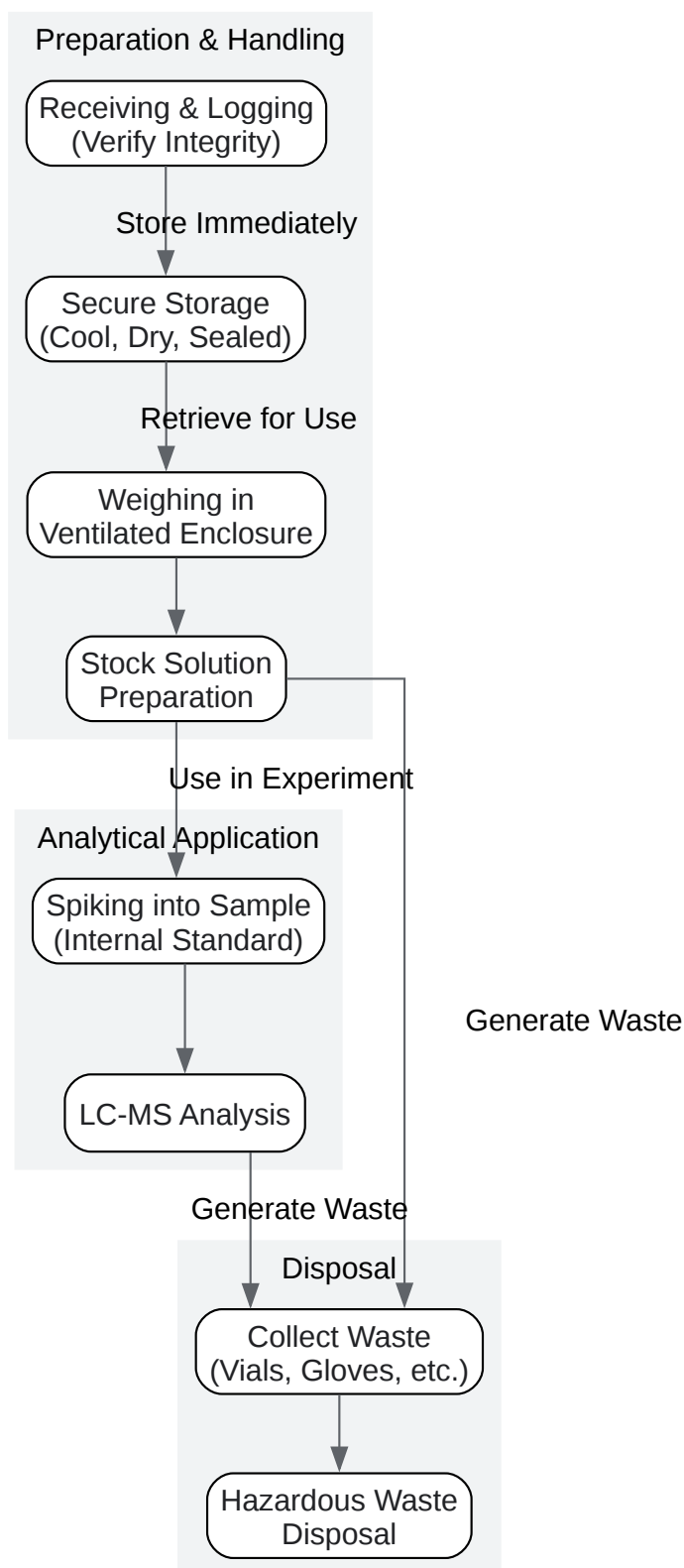
Section 16: Other Information

This guide is intended to provide a comprehensive overview of the safe handling of this compound. It is not a substitute for professional judgment and training. The user assumes all risks associated with the handling, storage, and use of this chemical.

Visualizations and Workflows

Diagram 1: Safe Handling Lifecycle

This diagram outlines the critical steps for managing MCMHP-d4 from receipt to disposal, ensuring safety and compound integrity at each stage.

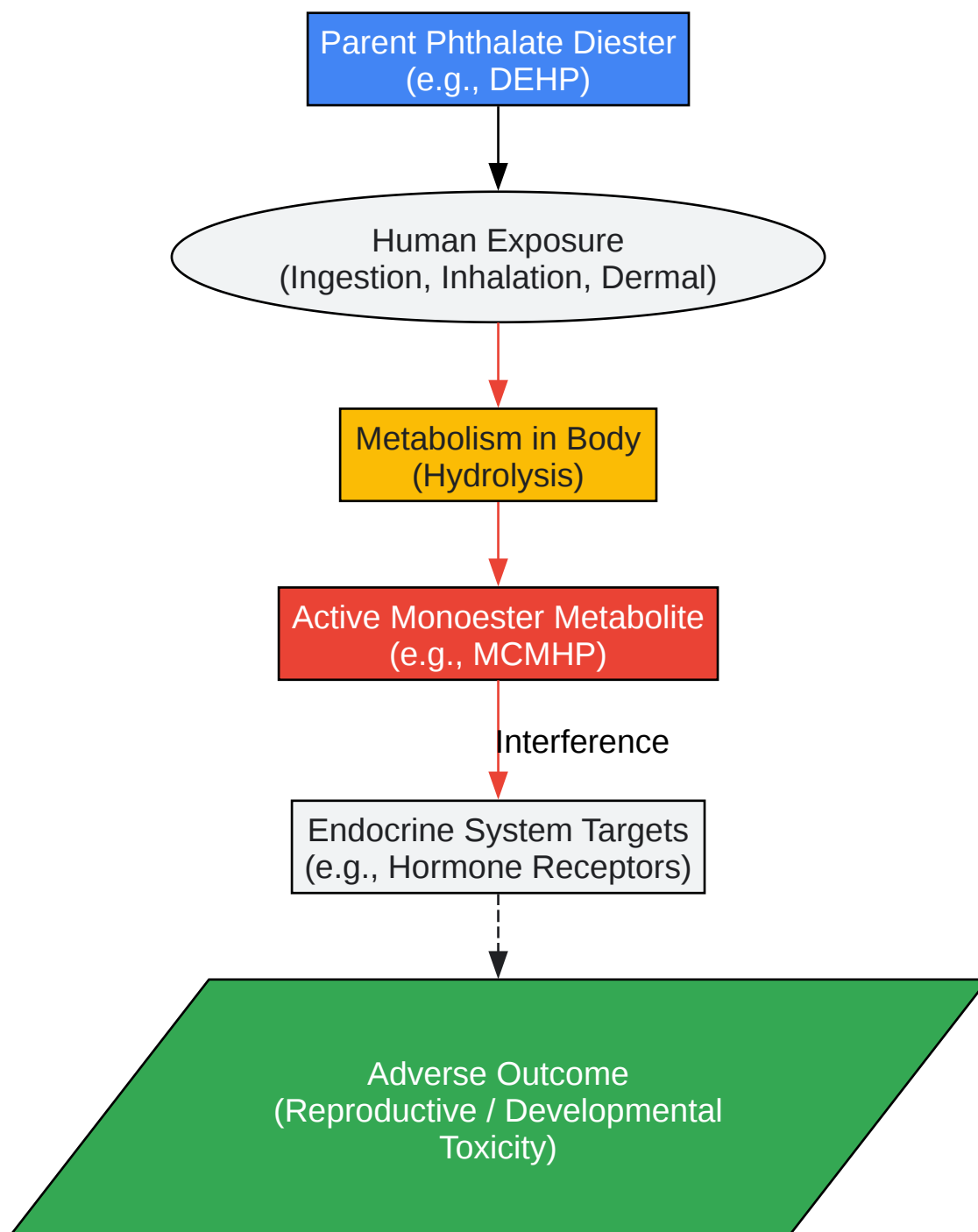


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Caption: Workflow for the safe lifecycle of MCMHP-d4 in a research setting.

Diagram 2: Inferred Toxicological Pathway

This diagram illustrates the relationship between exposure to a parent phthalate diester and the potential for endocrine disruption by its monoester metabolite.



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Caption: Inferred toxicological pathway from parent phthalate to active metabolite.

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